

handling and storage precautions for 7-Chloro-1-heptanol

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Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

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Basic Compound Information

- **Q: What are the basic identifiers for 7-Chloro-1-heptanol?**
 - **A:** The following data is available for **7-Chloro-1-heptanol**. Please always confirm these identifiers with your in-house material receipt.
 - **CAS Registry Number:** 55944-70-2 [1]
 - **Molecular Formula:** C₇H₁₅ClO [1]
 - **Molecular Weight:** 150.65 g/mol [1]

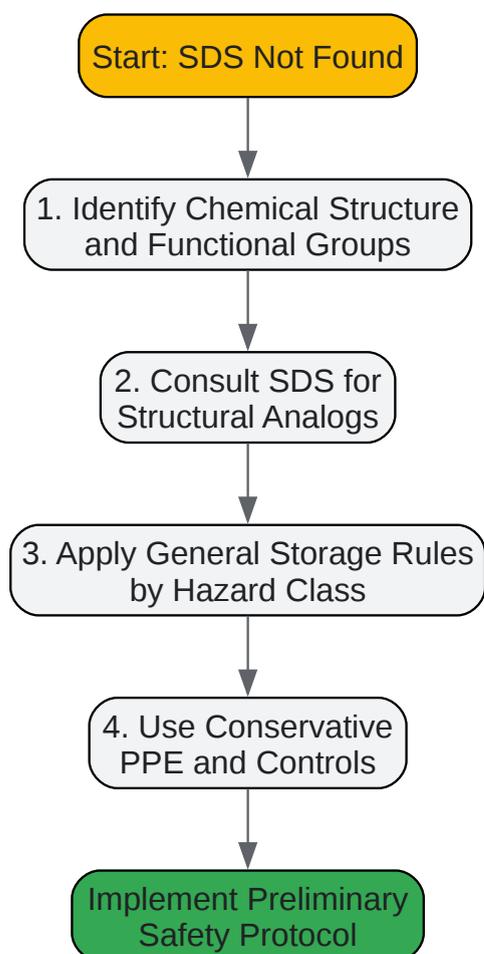
Handling & Storage Precautions

- **Q: What are the key handling precautions for this compound?**
 - **A:** Standard precautions for handling organic halides and alcohols should be applied in the absence of a specific SDS.
 - **Personal Protective Equipment (PPE):** Wear **nitrile rubber gloves** (minimum layer thickness 0.4 mm) and **safety glasses with side-shields** [2]. Use impervious clothing as needed.
 - **Ventilation:** Handle only outdoors or in a **well-ventilated area** to avoid accumulating vapor [2].
 - **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces as a general precaution for organic compounds [2].
- **Q: How should I store 7-Chloro-1-heptanol?**
 - **A:** Adhere to the following storage conditions to ensure safety and compound integrity [3]:
 - **Location:** Store in a **cool, dry, and well-ventilated place** [2].
 - **Container:** Keep the container **tightly closed** in a dry environment [2].

- **Segregation:** This compound likely contains halogen and alcohol functional groups. Store it separately from **strong oxidizing agents**, **strong acids**, and **strong bases** [3] [2]. Refer to the chemical incompatibility matrix below.

- **Q: What should I do if I cannot find the specific SDS for my chemical?**

- **A:** Follow this general workflow to determine safe handling procedures.



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First Aid & Spill Response

- **Q: What are the first-aid measures if exposure occurs?**

- **A:** In case of exposure, take the following general actions and **consult a physician immediately** [2]:
 - **Inhalation:** Move person to fresh air.
 - **Skin Contact:** Wash off with soap and plenty of water.
 - **Eye Contact:** Rinse cautiously with water for at least 15 minutes.
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth with water.

- **Q: How should a spill be managed?**

- **A:**

- **Personal Precautions:** Use appropriate personal protective equipment. Ensure adequate ventilation and remove all sources of ignition [2].
 - **Containment:** Prevent the product from entering drains [2].
 - **Clean-up:** Contain spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing. Place in a suitable, closed container for disposal according to local regulations [2].

Chemical Incompatibility & Storage Matrix

The table below summarizes general chemical incompatibilities. **7-Chloro-1-heptanol** should be considered a "Poisons, organic" and "Organic solvent" for storage purposes. **X** indicates "Not compatible—do not store together" [3].

	Acids, inorganic	Acids, oxidizing	Acids, organic	Alkalis (bases)	Oxidizers	Poisons, inorganic	Poisons, organic	Water-reactives	Organic solvents
Acids, inorganic		X	X	X		X			
Acids, oxidizing	X		X	X	X	X			X
Acids, organic	X	X		X	X	X	X		X
Alkalis (bases)	X	X	X			X	X		
Oxidizers		X	X					X	X
Poisons, inorganic	X	X	X	X				X	X
Poisons, organic			X	X					
Water-reactives					X	X			
Organic solvents		X	X		X	X			

Critical Disclaimer & Next Steps

The information provided here is a synthesis of general laboratory safety practices and analogous chemical data. **It is not a substitute for the specific Safety Data Sheet for your batch of 7-Chloro-1-heptanol.**

To ensure your safety and protocol compliance, you must:

- **Obtain the SDS:** Contact the manufacturer or supplier of your chemical directly to request the official Safety Data Sheet [1].
- **Verify Physical Data:** The flammability and toxicity data for 1-Heptanol (e.g., flash point of 76°C) [2] are for a different compound and should **not** be assumed for **7-Chloro-1-heptanol**.

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References

1. SDS of 7 - Chloro - 1 - heptanol , Safety , CAS... - chemBlink Data Sheets [chemblink.com]
2. - 1 - Safety Data Sheet Heptanol [chemicalbook.com]
3. Segregation and Storage of Chemicals According to Hazard ... [s2.ehs.gatech.edu]

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